

Application Notes and Protocols: Preparation of p-Terphenyl-d14 Stock Solutions

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Compound of Interest

Compound Name: *p*-Terphenyl-d14

Cat. No.: B051327

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Introduction

p-Terphenyl-d14 is a deuterated analog of p-Terphenyl, often used as an internal standard or surrogate in various analytical methods, particularly for the analysis of semi-volatile organic compounds by gas chromatography-mass spectrometry (GC-MS). Its isotopic labeling allows for accurate quantification, as it behaves chemically similarly to the native analyte but is distinguishable by its mass. Proper preparation of accurate and stable stock solutions is a critical first step for any quantitative analysis. This document provides a detailed protocol for the preparation of **p-Terphenyl-d14** stock solutions.

Chemical and Physical Properties

A summary of the key properties of **p-Terphenyl-d14** is essential for its safe handling and use in solution preparation.

Property	Value	Reference
CAS Number	1718-51-0	[1][2]
Molecular Formula	C ₁₈ D ₁₄	[1]
Molecular Weight	244.39 g/mol	[1][2]
Appearance	White or light-yellow needles or leaves	[3]
Solubility	Insoluble in water. Soluble in hot benzene, hot ethyl alcohol, and slightly soluble in chloroform. Dichloromethane and acetone are commonly used solvents for commercial standards.	[1][3][4][5]
Storage (Solid)	Store at -20°C for long-term stability.	[1]
Storage (Solution)	Store in a tightly sealed container in a well-ventilated place, away from heat and direct sunlight. Some commercial solutions are stored at ambient temperatures (>5 °C) or refrigerated.	[4][6][7]

Safety Precautions and Hazard Information

p-Terphenyl-d14 and the solvents used for its dissolution present several health and safety risks. Adherence to safety protocols is mandatory.

Hazard	Description	Precautionary Measures
Health Hazards	Causes skin and serious eye irritation.[8][9][10] May cause respiratory irritation.[9][10] Suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[8][10]	Always work in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles. [8][9] Avoid inhalation of dust or solution vapors.[10]
Solvent Hazards	Solvents like dichloromethane are volatile, toxic, and may be carcinogenic. Acetone is highly flammable.	Handle solvents only in a chemical fume hood. Keep away from ignition sources such as heat, sparks, and open flames.[4][6] Ensure all containers are properly labeled and sealed.
Environmental Hazards	p-Terphenyl-d14 is very toxic to aquatic life.[9]	Do not dispose of the material or its solutions down the drain. [10][11] Dispose of all waste (solid, liquid, and contaminated materials) through an approved hazardous waste disposal program in accordance with local regulations.[9]
First Aid	Skin Contact: Immediately wash with soap and water.[8] Eye Contact: Rinse cautiously with water for several minutes. [10] Inhalation: Move the person to fresh air.[10] Ingestion: Rinse mouth with water and consult a physician. [10]	In case of exposure or if you feel unwell, seek immediate medical attention and show the Safety Data Sheet (SDS) to the medical professional.[10]

Experimental Protocol: Preparation of a 1000 µg/mL Primary Stock Solution

This protocol details the steps to prepare a 1000 µg/mL stock solution of **p-Terphenyl-d14** in dichloromethane. This concentration is typical for primary standards used in environmental analysis.^{[12][13]}

Materials and Equipment:

- **p-Terphenyl-d14** (solid, high purity)
- Dichloromethane (HPLC or analytical grade)
- Analytical balance (readable to at least 0.01 mg)
- Class A volumetric flasks (e.g., 10 mL, 25 mL) with glass stoppers
- Glass Pasteur pipettes or volumetric pipettes
- Weighing paper or boat
- Spatula
- Ultrasonic bath (sonicator)
- Amber glass vials with PTFE-lined caps for storage

Procedure:

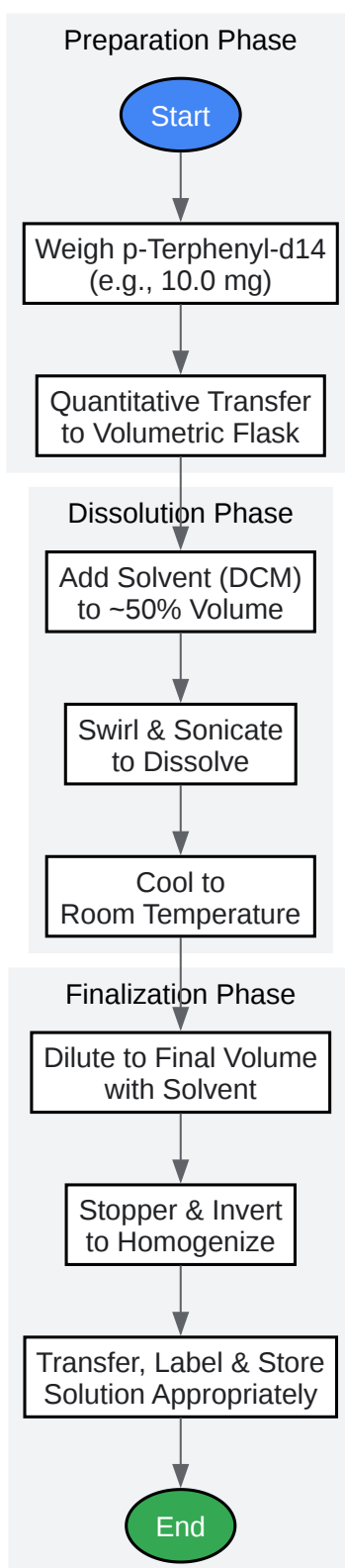
- Preparation and Tare:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Ensure the volumetric flask to be used is clean, dry, and has been brought to ambient temperature.
- Weighing the **p-Terphenyl-d14**:

- Carefully weigh approximately 10.0 mg of **p-Terphenyl-d14** solid into the tared weighing boat. Record the exact mass to the nearest 0.01 mg.
- Calculation Example: To prepare 10 mL of a 1000 µg/mL (1 mg/mL) solution, exactly 10.0 mg is needed.
- Transfer and Dissolution:
 - Quantitatively transfer the weighed solid into a 10 mL Class A volumetric flask.
 - Use a small amount of dichloromethane to rinse the weighing boat multiple times, transferring the rinse into the volumetric flask to ensure all the solid is transferred.
 - Add dichloromethane to the flask until it is approximately half-full.
 - Stopper the flask and gently swirl to dissolve the solid. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to aid dissolution.^[7] One supplier notes "Sonicate" as a condition, suggesting this may be required for complete dissolution.^[7]
- Dilution to Volume:
 - Once the solid is completely dissolved and the solution has returned to room temperature, carefully add dichloromethane dropwise until the bottom of the meniscus reaches the calibration mark on the neck of the flask.
 - Stopper the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage and Labeling:
 - Transfer the final stock solution into a labeled amber glass vial with a PTFE-lined cap to protect it from light.
 - The label should include:
 - Compound Name: **p-Terphenyl-d14** Stock Solution
 - Concentration: 1000 µg/mL

- Solvent: Dichloromethane
- Preparation Date
- Preparer's Initials
- Expiration Date (typically 6-12 months, stability should be verified)
- Store the solution in a designated freezer or refrigerator at -20°C to 4°C, or as determined by internal stability studies.[\[1\]](#)

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **p-Terphenyl-d14** stock solution.



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Caption: Workflow for **p-Terphenyl-d14** Stock Solution Preparation.

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